

An In-Depth Technical Guide to the Thermodynamic Properties of Calcium Nitrate Hydrate

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Compound of Interest

Compound Name: Calcium nitrate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **calcium nitrate hydrate**, with a primary focus on the tetrahydrate form ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$). The information is compiled from various scientific sources to assist researchers, scientists, and professionals in drug development in understanding the physicochemical characteristics of this compound. This document presents quantitative data in structured tables, details experimental methodologies, and includes visualizations of key processes.

Core Thermodynamic Properties

Calcium nitrate exists in several hydrated forms, with the tetrahydrate being the most common and stable at ambient conditions.^[1] Its thermodynamic properties are crucial for applications ranging from the formulation of cold packs to its use in various chemical syntheses.^[1] The dissolution of calcium nitrate tetrahydrate in water is a notably endothermic process.

Physical and Molar Properties

A summary of the fundamental physical and molar properties of anhydrous and tetrahydrate forms of calcium nitrate is presented in Table 1.

Property	Anhydrous Calcium Nitrate (Ca(NO ₃) ₂)	Calcium Nitrate Tetrahydrate (Ca(NO ₃) ₂ ·4H ₂ O)
Molar Mass	164.088 g/mol [1]	236.15 g/mol [1]
Appearance	Colorless solid (hygroscopic) [1]	Colorless, hygroscopic, sticky crystals[1][2]
Density	2.504 g/cm ³ [1]	1.896 g/cm ³ [1]
Melting Point	561 °C (1042 °F)[1]	42.7 °C (108.9 °F)[1]
Boiling Point	Decomposes[1]	132 °C (270 °F)[1]

Solubility

Calcium nitrate and its tetrahydrate are highly soluble in water. The solubility increases with temperature, as detailed in Table 2.

Solvent	Temperature	Solubility (Anhydrous)	Solubility (Tetrahydrate)
Water	0 °C (32 °F)	-	1050 g/L[1]
20 °C (68 °F)	1212 g/L[1]	1290 g/L[1]	
40 °C (104 °F)	2710 g/L[1]	-	
100 °C (212 °F)	-	3630 g/L[1]	

Enthalpy, Entropy, and Heat Capacity

The thermodynamic parameters related to phase transitions and heat absorption are critical for understanding the energy storage and thermal behavior of calcium nitrate tetrahydrate. These properties are summarized in Table 3.

Thermodynamic Property	Value	Conditions
Enthalpy of Fusion (ΔH_{fus})	$36.6 \pm 0.2 \text{ kJ/mol}$ [3] [4]	At melting point ($317.1 \pm 0.3 \text{ K}$) [3]
Entropy of Fusion (ΔS_{fus})	$115 \pm 1 \text{ J/mol}\cdot\text{K}$ [3]	At melting point [3]
Heat Capacity (C_p)	See Table 4	234.15 K to 312.15 K [3] [5]

The heat capacity of calcium nitrate tetrahydrate is temperature-dependent. A polynomial function can be used to express this relationship in the solid phase up to its melting point.[\[3\]](#)[\[5\]](#)

Table 4: Temperature Dependency of Heat Capacity of Calcium Nitrate Tetrahydrate[\[3\]](#)[\[5\]](#)

The temperature dependency of the heat capacity (C_p) can be expressed by the following polynomial equation for the temperature range of 234.15 K to 312.15 K:

$$C_p(T) = a + bT + cT^2 + \dots$$

For detailed coefficients and the precise polynomial equation, refer to the study by Sádovská et al. (2016).[\[3\]](#)[\[4\]](#)

Dehydration and Thermal Decomposition

The dehydration of calcium nitrate tetrahydrate is a multi-step process, as revealed by thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Dehydration Mechanism

Calcium nitrate tetrahydrate melts at approximately 50 °C.[\[6\]](#)[\[7\]](#) The subsequent loss of water molecules occurs in distinct stages:

- Step 1: Release of the first water molecule (1/4 of total water) occurs between 50-150 °C.[\[6\]](#)[\[7\]](#)
- Step 2: Release of the next two water molecules (1/2 of total water) occurs between 160-180 °C.[\[6\]](#)[\[7\]](#)
- Step 3: The final water molecule (1/4 of total water) is released between 190-220 °C.[\[6\]](#)[\[7\]](#)

The thermal dehydration process starts at approximately 302 K and continues up to about 475 K.[8][9]

Thermal Decomposition of Anhydrous Calcium Nitrate

Following complete dehydration, the resulting anhydrous calcium nitrate remains stable up to its melting point of around 550-561 °C.[1][6][7] Upon further heating, it decomposes into calcium oxide (CaO), nitrogen dioxide (NO₂), and oxygen (O₂).[6][7] The decomposition process is prominent around 580 °C.[6]

Experimental Protocols

The determination of the thermodynamic properties of **calcium nitrate hydrate** relies on several key analytical techniques.

Differential Scanning Calorimetry (DSC)

DSC is employed to measure the heat flow associated with phase transitions, such as melting and dehydration.

- Objective: To determine the enthalpy of fusion and the melting point of calcium nitrate tetrahydrate.
- Methodology:
 - A sample of calcium nitrate tetrahydrate is hermetically sealed in an aluminum pan.
 - The sample is subjected to a controlled heating program in a DSC instrument.
 - A common method is continuous heating at a constant rate, for example, 10 K/min, to determine the enthalpy of fusion.[3]
 - For heat capacity measurements, a modified stepwise method is often used. This involves a series of isothermal and heating steps (e.g., 2-minute isotherm followed by a 10 K heating step at 5 K/min, and then a 1-minute isotherm).[5]
 - The heat flow into the sample is measured relative to an empty reference pan.

- The melting point is determined as the onset temperature of the melting endotherm.[3] The enthalpy of fusion is calculated from the area of the melting peak.

Thermogravimetric Analysis (TGA)

TGA is used to quantify the mass changes of a sample as a function of temperature, providing detailed information about dehydration and decomposition processes.

- Objective: To determine the stoichiometry of hydration and the temperature ranges of dehydration and decomposition.
- Methodology:
 - A precise amount of calcium nitrate tetrahydrate is placed in a TGA sample pan.
 - The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).[10]
 - The mass of the sample is continuously monitored as the temperature increases.
 - The resulting TGA curve plots mass percentage against temperature, revealing the distinct steps of water loss and subsequent decomposition.
 - Coupling the TGA with a mass spectrometer (MS) or Fourier-transform infrared spectroscopy (FTIR) allows for the identification of the evolved gases (e.g., H₂O, NO₂, O₂). [6]

Visualizations

Dehydration Pathway of Calcium Nitrate Tetrahydrate

The following diagram illustrates the stepwise dehydration process of calcium nitrate tetrahydrate as determined by thermal analysis.

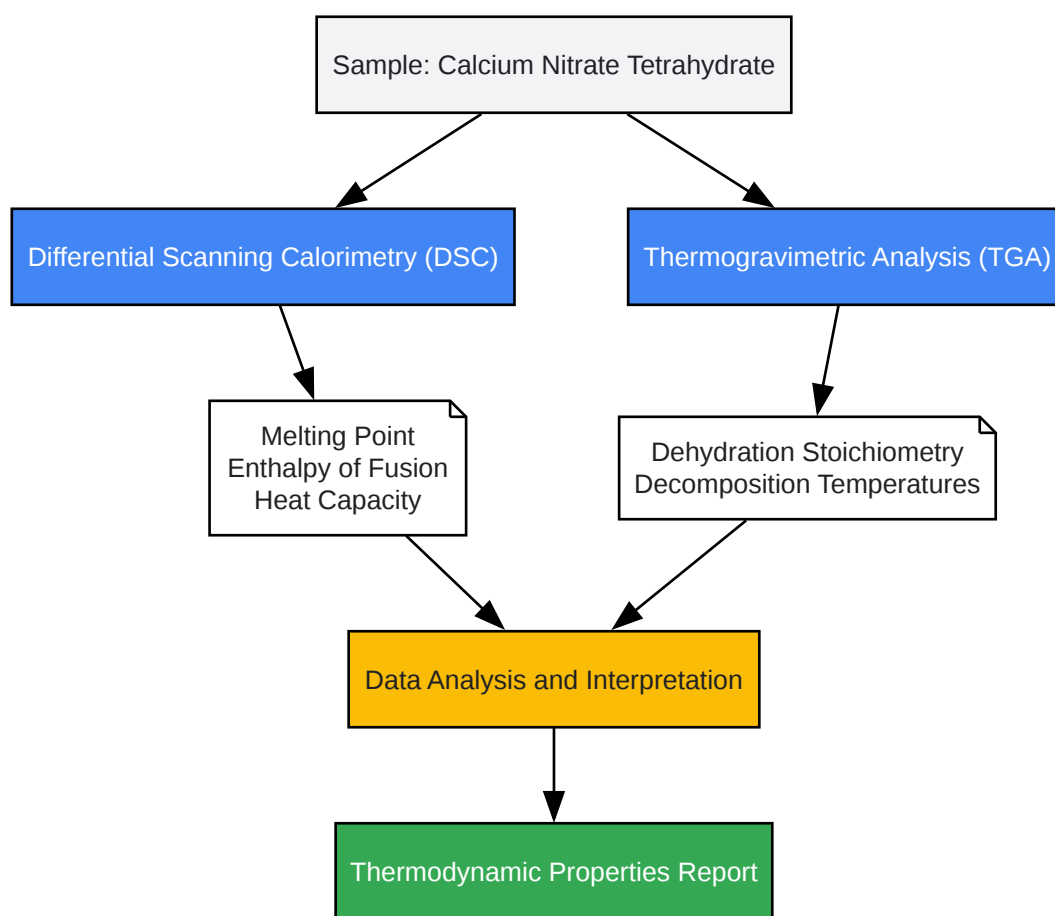


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Caption: Stepwise dehydration of calcium nitrate tetrahydrate.

Experimental Workflow for Thermodynamic Characterization

This diagram outlines the typical experimental workflow for characterizing the thermodynamic properties of a hydrated salt like calcium nitrate tetrahydrate.



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Caption: Workflow for thermodynamic analysis of **calcium nitrate hydrate**.

Note on Signaling Pathways: The request for information on signaling pathways related to **calcium nitrate hydrate** in the context of drug development did not yield relevant results. As an inorganic salt, its primary applications are not in modulating biological signaling pathways in the manner of typical pharmaceutical compounds. Its relevance in a pharmaceutical context

might be as an excipient or in specific formulations where its physicochemical properties are leveraged.

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